

# A Comparative Environmental Risk Assessment of TCPP and Its Alternatives

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## Compound of Interest

Compound Name: *tris(3-chloropropyl) phosphate*

Cat. No.: *B087136*

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The widespread use of the flame retardant Tris(2-chloro-1-methylethyl) phosphate (TCPP) in various consumer and industrial products has led to its ubiquitous presence in the environment, raising concerns about its potential risks to ecosystems and human health. This has prompted a search for safer alternatives. This guide provides a comparative environmental risk assessment of TCPP and its common substitutes, including other organophosphate flame retardants (OPFRs) and non-halogenated alternatives. The information presented is intended for researchers, scientists, and drug development professionals to facilitate informed decisions on material selection and to highlight areas for future research.

## Data Presentation: A Comparative Overview

The following tables summarize key quantitative data for TCPP and its substitutes regarding their ecotoxicity and environmental fate.

Table 1: Acute Ecotoxicity Data for TCPP and its Organophosphate Substitutes

Compound	Chemical Name	Fish (96h LC50, mg/L)	Daphnia magna (48h EC50, mg/L)
TCPP	Tris(2-chloro-1-methylethyl) phosphate	51	131
TCEP	Tris(2-chloroethyl) phosphate	305.5[1]	116
TPP	Triphenyl phosphate	0.4 - 1.0	0.9 - 1.3
RDP	Resorcinol bis(diphenyl phosphate)	Data not readily available	Data not readily available
TEP	Triethyl phosphate	>100	>100

Table 2: Environmental Fate Data for TCPP and its Organophosphate Substitutes

Compound	Ready Biodegradability	Bioaccumulation Potential
TCPP	Not readily biodegradable	Low
TCEP	Not readily biodegradable	Low
TPP	Readily biodegradable	Low
RDP	Data not readily available	Potential for bioaccumulation
TEP	Readily biodegradable	Low

Table 3: Overview of Non-Halogenated Flame Retardant Alternatives

Compound	Chemical Name	Mechanism of Action	Environmental Considerations
ATH	Aluminum Hydroxide	Endothermic decomposition releases water, cooling and diluting flammable gases. Forms a protective char layer. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	Generally considered environmentally friendly with low toxicity. <a href="#">[2]</a> <a href="#">[3]</a>
APP	Ammonium Polyphosphate	Decomposes to form phosphoric acid, which promotes char formation. Releases non-flammable gases (ammonia). <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>	Can contribute to eutrophication in aquatic environments due to its phosphorus and nitrogen content. <a href="#">[10]</a>
MPP	Melamine Polyphosphate	Acts in both the gas phase (release of nitrogen) and solid phase (char formation) to inhibit combustion. <a href="#">[11]</a> <a href="#">[12]</a>	Considered to have low toxicity and is an environmentally friendly alternative to halogenated flame retardants. <a href="#">[12]</a>

## Experimental Protocols

The following are detailed methodologies for key experiments cited in the risk assessment of TCPP and its substitutes.

### Fish Acute Toxicity Test (OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period.[\[1\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- **Test Organism:** A recommended fish species, such as Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*), is selected.

- **Test Conditions:** Fish are acclimated to laboratory conditions. The test is conducted in tanks with a controlled temperature, pH, and a 12-16 hour photoperiod.
- **Procedure:**
  - A range of test concentrations is prepared by dissolving the test substance in water. A control group with no test substance is also included.
  - Fish are randomly assigned to the different concentration tanks and the control tank.
  - Mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The LC50 value and its confidence limits are calculated at 96 hours using statistical methods.

## Daphnia sp. Acute Immobilisation Test (OECD Guideline 202)

This test assesses the acute toxicity of a substance to *Daphnia magna* by determining the concentration that immobilizes 50% of the daphnids (EC50) within 48 hours.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- **Test Organism:** Young daphnids (*Daphnia magna*), less than 24 hours old, are used for the test.
- **Test Conditions:** The test is performed in glass beakers under controlled temperature and light conditions.
- **Procedure:**
  - A series of test solutions with different concentrations of the substance are prepared. A control group is maintained in clean water.
  - A specific number of daphnids are introduced into each test beaker.
  - The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim after gentle agitation of the test vessel.

- **Data Analysis:** The EC50 value at 48 hours and its confidence intervals are determined using statistical analysis.

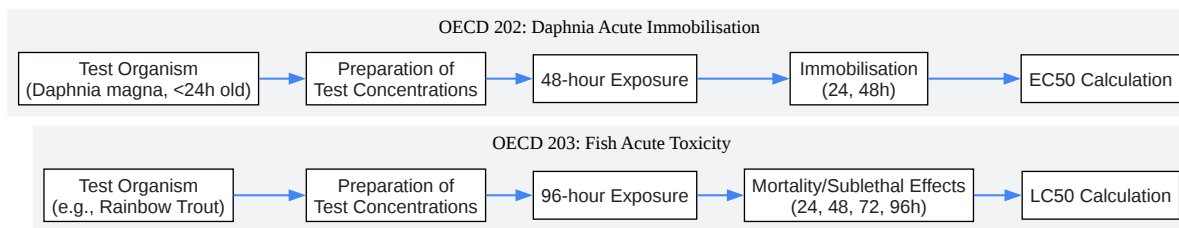
## Ready Biodegradability Test (OECD Guideline 301)

This set of methods evaluates the potential for a chemical to be readily biodegraded by microorganisms under aerobic conditions.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

- **Inoculum:** A mixed population of microorganisms from a source like activated sludge from a wastewater treatment plant is used.
- **Test Conditions:** The test is conducted in a mineral medium containing the test substance as the sole source of organic carbon. The test vessels are incubated in the dark at a constant temperature for 28 days.
- **Procedure:**
  - The test substance is added to the mineral medium and inoculated with the microorganisms.
  - Control flasks containing only the inoculum and reference flasks with a readily biodegradable substance are run in parallel.
  - Biodegradation is monitored by measuring parameters such as the decrease in Dissolved Organic Carbon (DOC), oxygen consumption, or carbon dioxide production over the 28-day period.
- **Data Analysis:** A substance is considered readily biodegradable if it meets the pass level (e.g., >60% of theoretical CO<sub>2</sub> production or >70% DOC removal) within a 10-day window during the 28-day test.

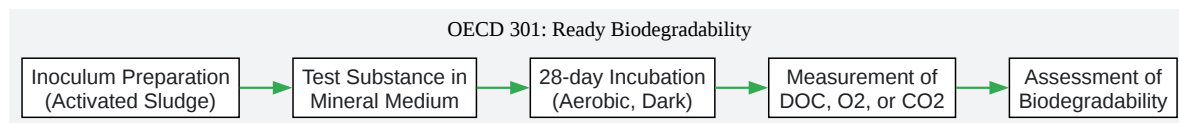
## Mandatory Visualization: Signaling Pathways and Experimental Workflows

The following diagrams, created using the DOT language, illustrate key experimental workflows and signaling pathways associated with TCPP and its substitutes.



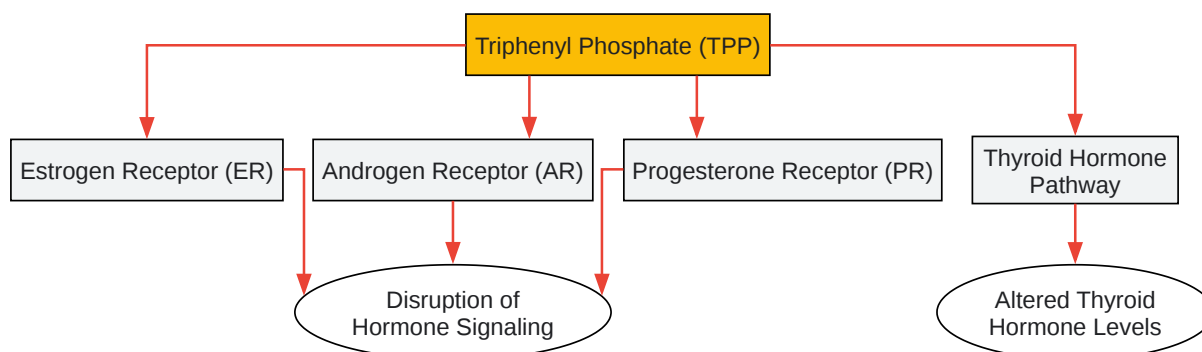
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Diagram 1: Workflow for Acute Ecotoxicity Testing.



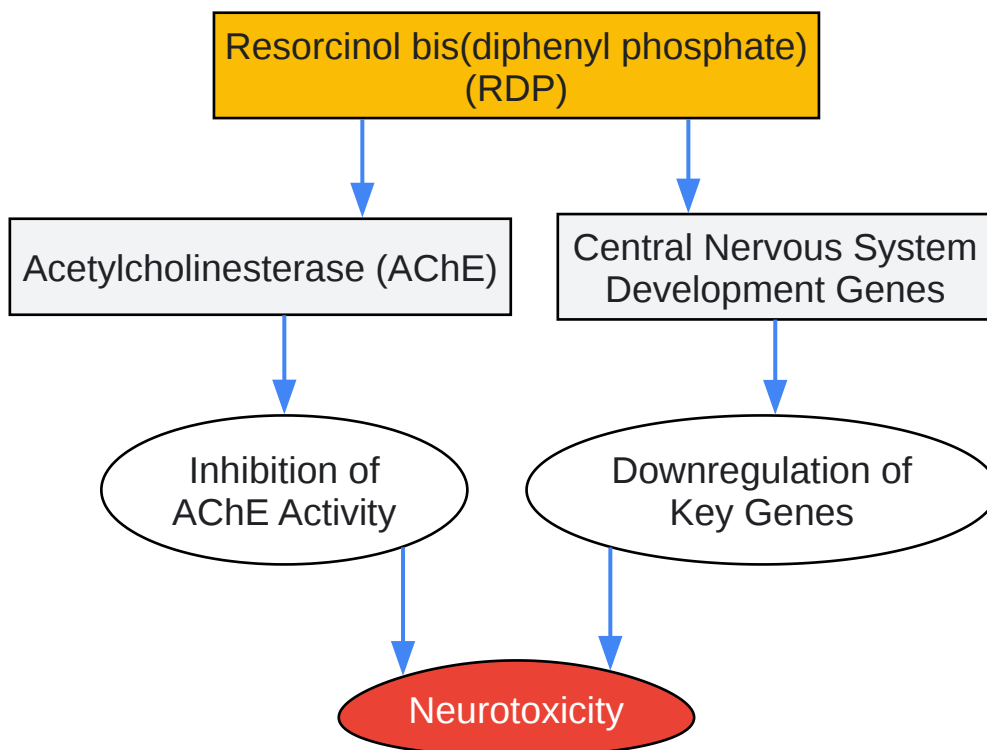
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Diagram 2: Workflow for Ready Biodegradability Testing.



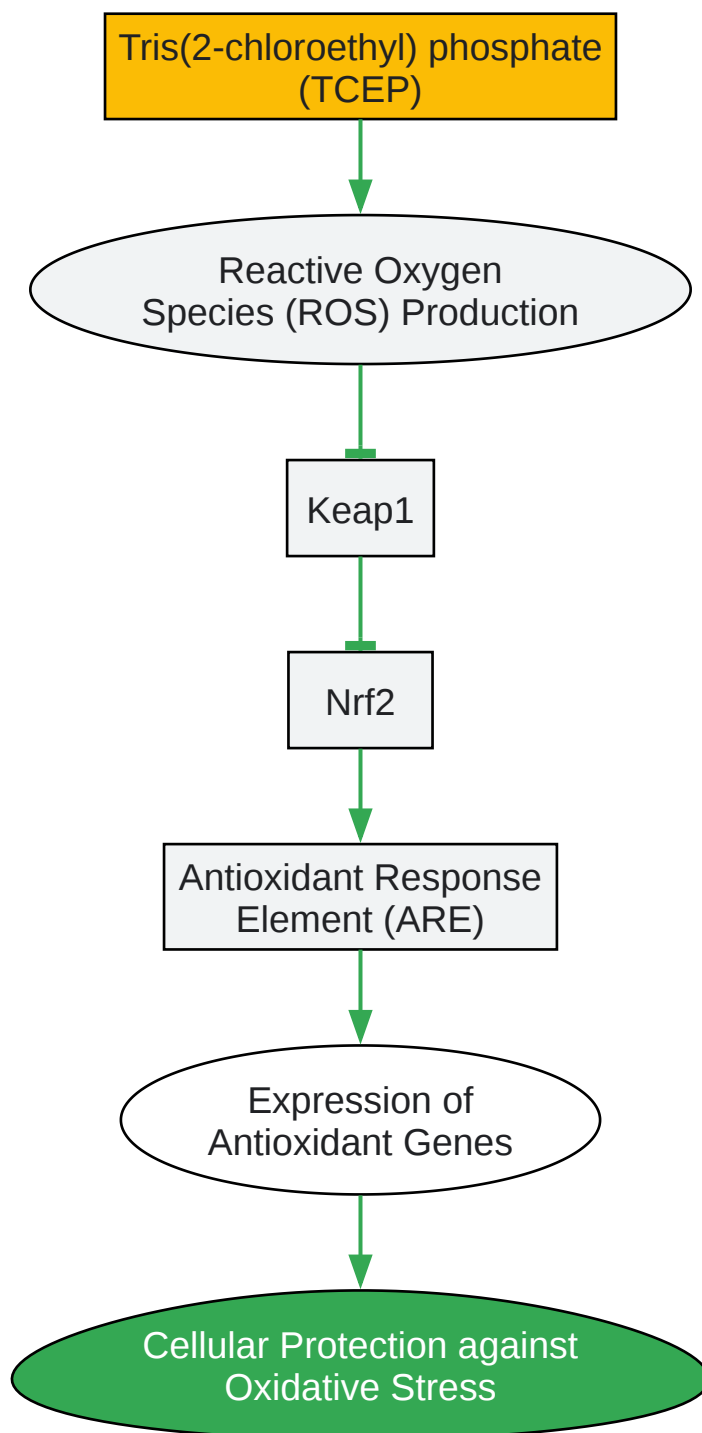
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Diagram 3: TPP-Mediated Endocrine Disruption Pathways.



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Diagram 4: RDP-Induced Neurotoxicity Pathway.



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Diagram 5: TCEP-Induced Oxidative Stress Response via Nrf2-Keap1 Pathway.



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